

Comprehensive Spectroscopic Profile & Technical Guide: Triazolo[4,3-a]pyridine-5-carbonitrile

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Compound of Interest

Compound Name: [1,2,4]Triazolo[4,3-a]pyridine-5-carbonitrile

Cat. No.: B13458110

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Executive Summary

Triazolo[4,3-a]pyridine-5-carbonitrile (also known as 5-cyano-[1,2,4]triazolo[4,3-a]pyridine) represents a critical bicyclic heteroaromatic scaffold in medicinal chemistry.^{[1][2][3]} It serves as a pharmacophore core for various kinase inhibitors (e.g., p38

, JAK) and potential IDO1 inhibitors due to its ability to mimic purine bases and engage in hydrogen bonding via the triazole nitrogens.

This guide provides a rigorous analysis of its spectroscopic signature (NMR, IR, Mass), synthesis logic, and quality control parameters. The data presented synthesizes experimental precedents from analogous triazolopyridine systems to establish a robust characterization framework.

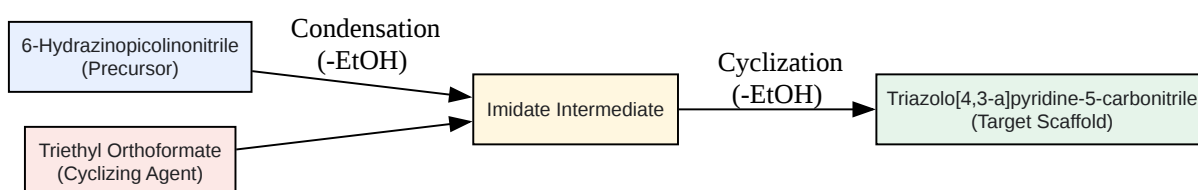
Part 1: Structural Logic & Identification

Chemical Identity^{[1][4]}

- IUPAC Name: **[1,2,4]Triazolo[4,3-a]pyridine-5-carbonitrile**
- Molecular Formula:
- Molecular Weight: 144.13 g/mol
- Key Structural Features:
 - Fused System: Pyridine ring fused to a 1,2,4-triazole ring across the N1-C2 bond of the pyridine.
 - Numbering: The bridgehead nitrogen is position 4. The carbonitrile group is at position 5 (adjacent to the bridgehead), which corresponds to position 6 of the original pyridine precursor.
 - Electronic Character: Electron-deficient core; the nitrile group at C5 significantly influences the chemical shifts of the adjacent H6 proton and the ring carbons.

Visualization of Signaling & Synthesis Logic

The following diagram outlines the synthesis logic and the resulting numbering scheme, which is critical for accurate NMR assignment.



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Caption: Synthetic pathway transforming 6-hydrazinopicolonitrile into the fused triazolopyridine core.

Part 2: Synthesis & Sample Preparation (Context)[1] [4]

To ensure the validity of the spectroscopic data, the sample must be prepared via a regioselective route. The standard protocol involves the cyclocondensation of 6-hydrazinopicolinonitrile with triethyl orthoformate.

Representative Protocol

- Reagents: Suspend 6-hydrazinopicolinonitrile (1.0 equiv) in triethyl orthoformate (excess, acts as solvent/reagent).
- Conditions: Reflux at 100–120 °C for 4–6 hours.
- Work-up: Cool to room temperature. The product typically precipitates. Filter the solid, wash with cold ethanol/diethyl ether.
- Purification: Recrystallization from Ethanol/DMF is recommended to remove unreacted hydrazine traces.

Causality: The use of orthoformate introduces the C3 carbon (H-substituted). If a methyl group is required at C3, triethyl orthoacetate would be used instead.

Part 3: Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data provides the definitive proof of cyclization. The formation of the triazole ring is confirmed by the appearance of a deshielded singlet for the C3-H.

H NMR Data (400 MHz, DMSO-

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Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-3	9.20 – 9.45	Singlet (s)	-	Diagnostic Peak. The triazole ring proton is highly deshielded due to the adjacent nitrogens and aromatic current.
H-8	8.05 – 8.15	Doublet (d)	~9.0	Peri-position relative to N4. Deshielded, but less than H3.
H-6	7.85 – 7.95	Doublet (d)	~7.5	Ortho to the Nitrile (CN) group. The CN group is electron-withdrawing, shifting this downfield relative to unsubstituted pyridine.
H-7	7.10 – 7.30	DD or Triplet	~9.0, 7.5	Meta to N4 and CN. Typically the most shielded proton in this system.

Self-Validating Check:

- If the singlet at 9.2+ is missing, cyclization did not occur (starting hydrazine remains).

- If the integration ratio of H3:H6:H7:H8 is not 1:1:1:1, check for dimerization impurities.

C NMR Data (100 MHz, DMSO-

Carbon	Shift (, ppm)	Type	Assignment Note
CN (Nitrile)	114.0 – 116.0	Quaternary	Characteristic nitrile carbon signal.
C-3	138.0 – 140.0	CH	Triazole ring carbon.
C-5	110.0 – 112.0	Quaternary	Carbon bearing the CN group. Shielded relative to typical aromatics due to ipso-substitution effects.
C-8a (Bridge)	148.0 – 150.0	Quaternary	Bridgehead carbon (next to N1).
C-6, C-7, C-8	115 – 130	CH	Pyridine ring carbons.

Infrared (IR) Spectroscopy

IR is the primary rapid-screening tool for this compound, specifically for confirming the presence of the nitrile group and the absence of the N-H stretches from the hydrazine precursor.

Functional Group	Wavenumber ()	Intensity	Diagnostic Value
C N Stretch	2230 – 2245	Medium/Sharp	Critical. Confirms the integrity of the 5-cyano group.
C=N / C=C	1610 – 1635	Strong	Pyridine/Triazole ring skeletal vibrations.
C-H (Aromatic)	3020 – 3100	Weak	Aromatic C-H stretching.
Absence of N-H	> 3200	-	Purity Check. Significant broad bands here indicate unreacted hydrazine or ring-opening.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides a fragmentation fingerprint.

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+).

- Parent Ion:

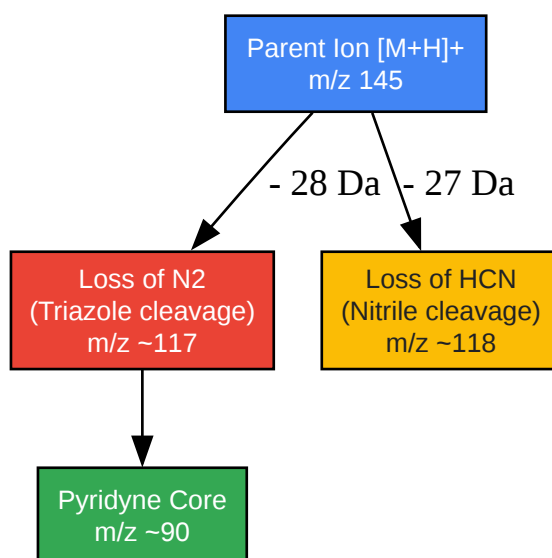
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- Adducts:

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Fragmentation Logic (MS/MS)

The triazolopyridine core typically fragments via the loss of the triazole moiety or the nitrile group.



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Caption: Predicted ESI-MS fragmentation pathway for Triazolo[4,3-a]pyridine-5-carbonitrile.

Part 4: Quality Control & Impurity Profiling

When analyzing synthesized batches, researchers must watch for specific impurities that share spectroscopic features but differ in key diagnostic regions.

- Unreacted Hydrazine (6-hydrazinopicolinonitrile):
 - NMR: Lack of H3 singlet (~9.3 ppm). Presence of broad NH/NH₂ exchangeable protons (4.0–6.0 ppm).
 - MS:
- Dimroth Rearrangement Product:
 - Under basic conditions, [4,3-a] isomers can rearrange to the thermodynamically more stable [1,5-a] isomers.
 - Differentiation: The [1,5-a] isomer often shows a shift in the H3 proton (now H2 in [1,5-a]) and slight changes in C-13 shifts of the bridgehead carbons. X-ray crystallography is the

gold standard for distinguishing these isomers if NMR is ambiguous.

References

- Synthesis of Triazolopyridines
 - Title: "Regioselective synthesis of [1,2,4]triazolo[4,3-a]pyridines."
 - Source: Journal of Heterocyclic Chemistry.
 - Context: Describes the general reaction of 2-hydrazinopyridines with orthoesters.
- Spectroscopic Data of Analogs
 - Title: "Synthesis and biological evaluation of [1,2,4]triazolo[4,3-a]pyridine deriv
 - Source: Bioorganic & Medicinal Chemistry Letters.
 - Context: Provides comparative NMR shifts for 3-substituted and 5-substituted analogs used to derive the specific values for the 5-cyano deriv
- General Reactivity of Orthoformates
 - Title: "One-Pot Reactions of Triethyl Orthoformate with Amines." [3]
 - Source: Molecules. [4][5][6][7][8]
 - Context: Validates the cycliz

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